

# Ro 31-8220 Mesylate: An In-depth Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Ro 31-8220 mesylate*

Cat. No.: *B1683856*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ro 31-8220 mesylate** as a chemical probe. It is intended to serve as a valuable resource for researchers and professionals in drug development and cellular biology, offering detailed insights into its mechanism of action, selectivity, and practical applications in experimental settings.

## Introduction

**Ro 31-8220 mesylate** is a potent, cell-permeable, and reversible bisindolylmaleimide inhibitor of protein kinase C (PKC)[1][2]. As a chemical probe, it is widely used to investigate the physiological and pathological roles of PKC and other kinases in cellular signaling pathways. While initially characterized as a selective PKC inhibitor, subsequent studies have revealed its activity against a broader range of kinases, making a thorough understanding of its selectivity profile crucial for the accurate interpretation of experimental results. This guide summarizes the quantitative data on its inhibitory activity, provides detailed experimental protocols, and visualizes the key signaling pathways it modulates.

## Physicochemical Properties

Property	Value	Reference
Synonyms	Bisindolylmaleimide IX mesylate	[1]
CAS Number	138489-18-6	[1]
Molecular Formula	C <sub>25</sub> H <sub>23</sub> N <sub>5</sub> O <sub>2</sub> S·CH <sub>4</sub> O <sub>3</sub> S	
Molecular Weight	553.65 g/mol	
Purity	≥97% (HPLC)	
Solubility	Soluble in DMSO (to 100 mM) and ethanol (to 5 mM)	[3]
Storage	Desiccate at -20°C	[3]

## Mechanism of Action

Ro 31-8220 is a competitive inhibitor that targets the ATP-binding site of protein kinases[4]. Its primary targets are the conventional and novel isoforms of Protein Kinase C (PKC). However, it also exhibits potent inhibitory activity against several other serine/threonine kinases, a critical consideration for its use as a chemical probe.

## Quantitative Data: Inhibitory Activity

The following tables summarize the in vitro inhibitory activity of Ro 31-8220 against a panel of protein kinases. This data is essential for designing experiments and interpreting results, particularly in distinguishing between PKC-dependent and off-target effects.

Table 1: Inhibition of Protein Kinase C (PKC) Isoforms

Kinase	IC <sub>50</sub> (nM)	Reference
PKCα	5 - 33	[3][5][6]
PKCβI	24	[5][6]
PKCβII	14	[5][6]
PKCγ	27	[5][6]
PKCε	24	[5][6]
Rat Brain PKC	23	[5][6]

Table 2: Off-Target Kinase Inhibition

Kinase	IC <sub>50</sub> (nM)	Reference
MAPKAP-K1b (RSK2)	3	[3][5][6]
MSK1	8	[3][5][6]
GSK3β	2.8 - 38	[3][5][6][7]
S6K1	15 - 38	[3][5][6]
RSK1	Potently Inhibited	[1]
PRK2	Potently Inhibited	[1]
PKD1	Potently Inhibited	[1]
CDK2-cyclin A	Potently Inhibited	[1]
PIM3	Potently Inhibited	[1]
CaM Kinase II	17,000	[7]
Protein Kinase A (PKA)	900	[7]

Table 3: Cellular Activity

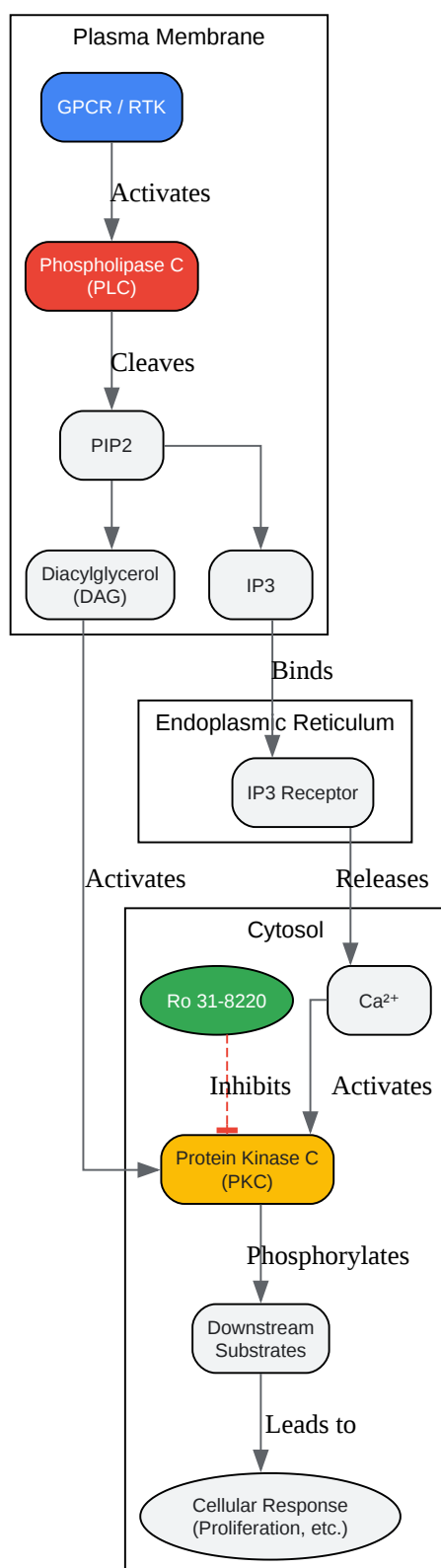
Cell Line/Assay	Effect	IC <sub>50</sub> / Concentration	Reference
A549 cell growth	Inhibition	0.78 $\mu$ M	[8]
MCF-7 cell growth	Inhibition	0.897 $\mu$ M	[8]
T-cell IL-2 production	Inhibition	80 nM	[9]
T-lymphoblast proliferation	Inhibition	350 nM	[9]
OCT1-mediated uptake	Inhibition	0.18 $\mu$ M	[3]

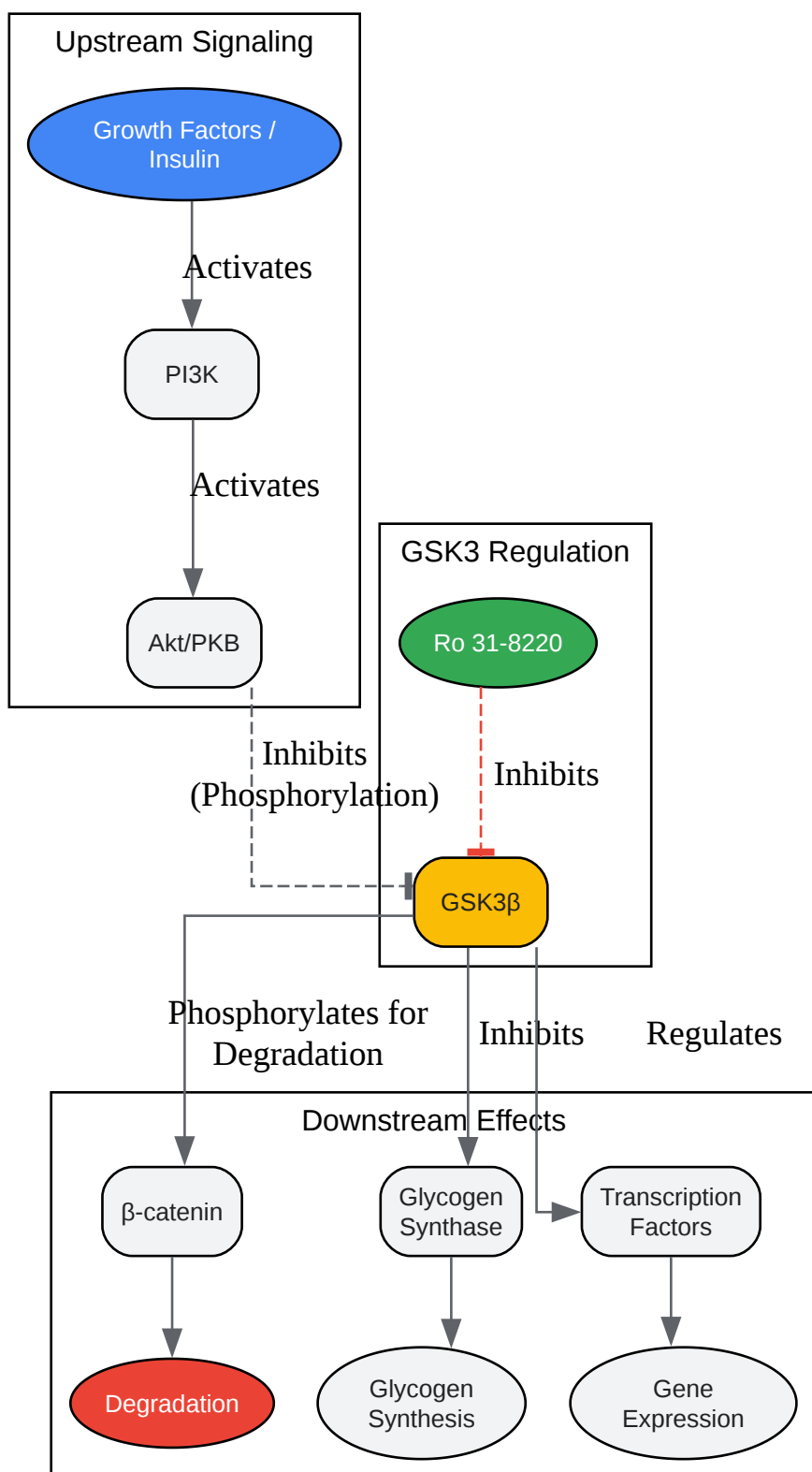
## Signaling Pathways Modulated by Ro 31-8220

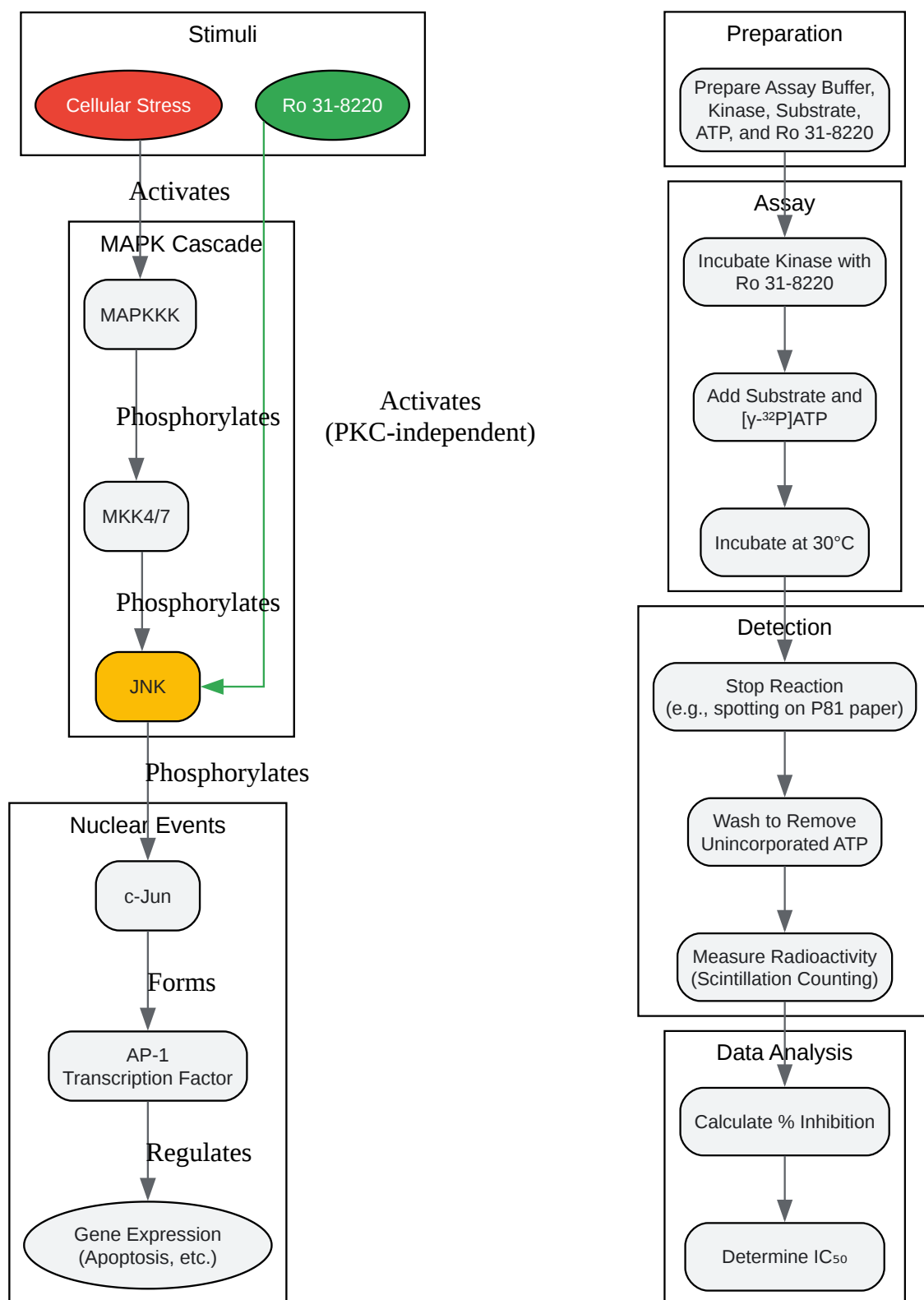
Ro 31-8220 is a powerful tool for dissecting cellular signaling pathways. Its primary inhibitory effect on PKC, along with its influence on other kinases like GSK3 and the activation of JNK, allows for the investigation of complex signaling networks.

### Protein Kinase C (PKC) Signaling Pathway

PKC isoforms are key regulators of numerous cellular processes, including proliferation, differentiation, and apoptosis. Ro 31-8220 is widely used to block PKC-mediated signaling.







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